

Toxicological Profile of N-nitroso-moxifloxacin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

Cat. No.: *B16173207*

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Disclaimer: This document provides a comprehensive overview of the toxicological profile of **N-nitroso-moxifloxacin** based on publicly available information. It is intended for informational purposes for a scientific audience and should not be considered as regulatory guidance. Notably, specific experimental toxicological studies on **N-nitroso-moxifloxacin** are not extensively available in the public domain. Therefore, this profile is largely based on the established toxicology of N-nitroso compounds as a class, the known profile of the parent drug moxifloxacin, and regulatory assessments.

Introduction

N-nitroso-moxifloxacin is a nitrosamine drug substance-related impurity (NDSRI) of moxifloxacin, a broad-spectrum fluoroquinolone antibiotic.^{[1][2]} The emergence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and the pharmaceutical industry due to the classification of many N-nitroso compounds as probable human carcinogens.^{[1][3]} **N-nitroso-moxifloxacin** can potentially form during the synthesis or storage of moxifloxacin through the reaction of the secondary amine moiety in the moxifloxacin molecule with nitrosating agents.^{[1][4]} This guide provides a detailed summary of

the known characteristics of **N-nitroso-moxifloxacin**, the general toxicological principles of N-nitroso compounds, recommended experimental protocols for mutagenicity assessment, and the toxicological profile of the parent drug, moxifloxacin.

Chemical Identity and Regulatory Status

N-nitroso-moxifloxacin is a structurally complex molecule derived from moxifloxacin.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Its regulatory status is defined by its classification as an NDSRI, which necessitates a thorough risk assessment and control strategy to ensure patient safety.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Property	Data
Chemical Name	1-Cyclopropyl-6-fluoro-8-methoxy-7-((4aS,7aS)-1-nitrosooctahydro-6H-pyrrolo[3,4-b]pyridin-6-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
CAS Number	Not consistently available
Molecular Formula	C21H23FN4O5
Molecular Weight	430.43 g/mol
Regulatory Status	Nitrosamine Drug Substance-Related Impurity (NDSRI)
Acceptable Intake (AI) Limit	1500 ng/day (as per US FDA's Carcinogenic Potency Categorization Approach - Potency Category 4)

General Toxicology of N-Nitroso Compounds

The primary toxicological concern with N-nitroso compounds is their potential for mutagenicity and carcinogenicity.[\[3\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Mechanism of Genotoxicity and Carcinogenicity

The carcinogenic activity of most N-nitrosamines is not due to the direct action of the compound itself but rather to its metabolic activation.[\[3\]](#)[\[13\]](#)[\[16\]](#) This process typically involves enzymatic hydroxylation of the carbon atom alpha to the nitroso group by cytochrome P450

enzymes in the liver.[16] This hydroxylation leads to the formation of unstable intermediates that can spontaneously decompose to yield highly reactive electrophilic species, such as diazonium ions.[13][16] These electrophiles can then form covalent adducts with nucleophilic sites on DNA bases.[3] Alkylation of DNA, if not repaired by cellular mechanisms, can lead to mispairing during DNA replication, resulting in permanent mutations. An accumulation of mutations in critical genes, such as proto-oncogenes and tumor suppressor genes, can initiate the process of carcinogenesis.[3]

Mechanism of N-Nitrosamine Induced Carcinogenesis

Predicted Toxicological Profile of N-nitroso-moxifloxacin

In the absence of specific toxicological data for **N-nitroso-moxifloxacin**, its potential toxicity is inferred from its structural class and the established knowledge of N-nitroso compounds.

- **Mutagenicity:** **N-nitroso-moxifloxacin** is presumed to be mutagenic, a characteristic of many N-nitroso compounds. The primary method for confirming this would be the Enhanced Ames Test.
- **Carcinogenicity:** As a presumed mutagen, **N-nitroso-moxifloxacin** is considered a potential carcinogen. The US FDA has placed it in Potency Category 4 of the Carcinogenic Potency Categorization Approach (CPCA), which corresponds to an acceptable intake of 1500 ng/day.[4][8] This categorization is based on structure-activity relationships.
- **Other Toxicities:** There is no available data on acute, sub-chronic, or chronic toxicity, nor on reproductive or developmental toxicity for **N-nitroso-moxifloxacin**.

Toxicological Profile of the Parent Drug: Moxifloxacin

The toxicological profile of moxifloxacin is well-characterized and provides context for potential non-nitrosamine-related toxicities.[17][18][19][20][21]

Toxicity Type	Summary of Findings for Moxifloxacin
Acute Toxicity	Moderately toxic after single oral and IV administration in animal studies.[17]
Sub-chronic/Chronic Toxicity	Well-tolerated in animal studies at therapeutic doses.[17]
Genotoxicity	Moxifloxacin itself is not considered mutagenic in the Ames test but can show clastogenic effects in some in vitro mammalian cell assays at high concentrations. It is not genotoxic in vivo.[17]
Carcinogenicity	No evidence of carcinogenicity in long-term animal studies.[17]
Reproductive and Developmental Toxicity	No evidence of teratogenicity, but like other quinolones, it can cause arthropathy in juvenile animals.[17][21]
Specific Organ Toxicity	Can be associated with QT interval prolongation, and in rare cases, hepatotoxicity, tendinitis, and exacerbation of myasthenia gravis.[17][18][20][21]

Experimental Protocols

The recommended in vitro assay for assessing the mutagenic potential of nitrosamine impurities is the Enhanced Bacterial Reverse Mutation Test (Enhanced Ames Test).[22][23][24][25][26]

Enhanced Ames Test Protocol

This protocol is designed to increase the sensitivity for detecting the mutagenicity of N-nitroso compounds compared to the standard OECD 471 guideline.

- **Test Principle:** The bacterial reverse mutation test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which involve substitution, addition, or deletion of one or a few DNA base pairs. The principle of this test is

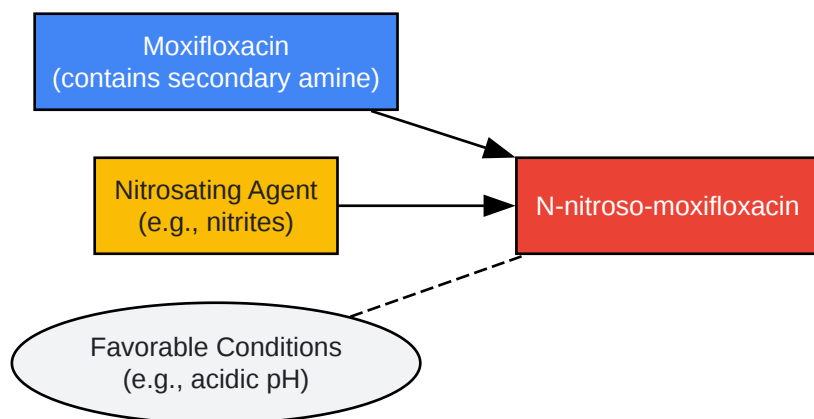
that it detects mutations which revert mutations present in the tester strains, and restore the functional capability of the bacteria to synthesize an essential amino acid.

- **Tester Strains:** A minimum of five strains should be used, including *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA (pKM101).
- **Metabolic Activation:** The test should be conducted with and without a metabolic activation system. For nitrosamines, the use of a higher concentration (30%) of post-mitochondrial fraction (S9) from the livers of rodents treated with enzyme inducers (e.g., a combination of phenobarbital and β -naphthoflavone) is recommended. Both rat and hamster liver S9 should be used.
- **Assay Procedure:** The pre-incubation method is recommended. The test substance, bacterial culture, and S9 mix (or buffer for tests without metabolic activation) are incubated together for a specified time (e.g., 30 minutes) before being mixed with an overlay agar and plated on a minimal medium.
- **Dose Levels:** At least five different analyzable concentrations of the test substance should be used. The highest concentration should be 5 mg/plate or 5 μ L/plate for liquids, or the highest non-toxic concentration.
- **Controls:**
 - Negative (solvent) control.
 - Positive controls without metabolic activation (strain-specific mutagens).
 - Positive controls with metabolic activation (strain-specific mutagens and known nitrosamines like N-nitrosodimethylamine - NDMA).
- **Data Analysis:** The number of revertant colonies per plate is counted. A substance is considered mutagenic if it produces a concentration-related increase in the number of revertants and/or a reproducible increase at one or more concentrations.

Workflow for the Enhanced Ames Test

Formation and Risk Assessment

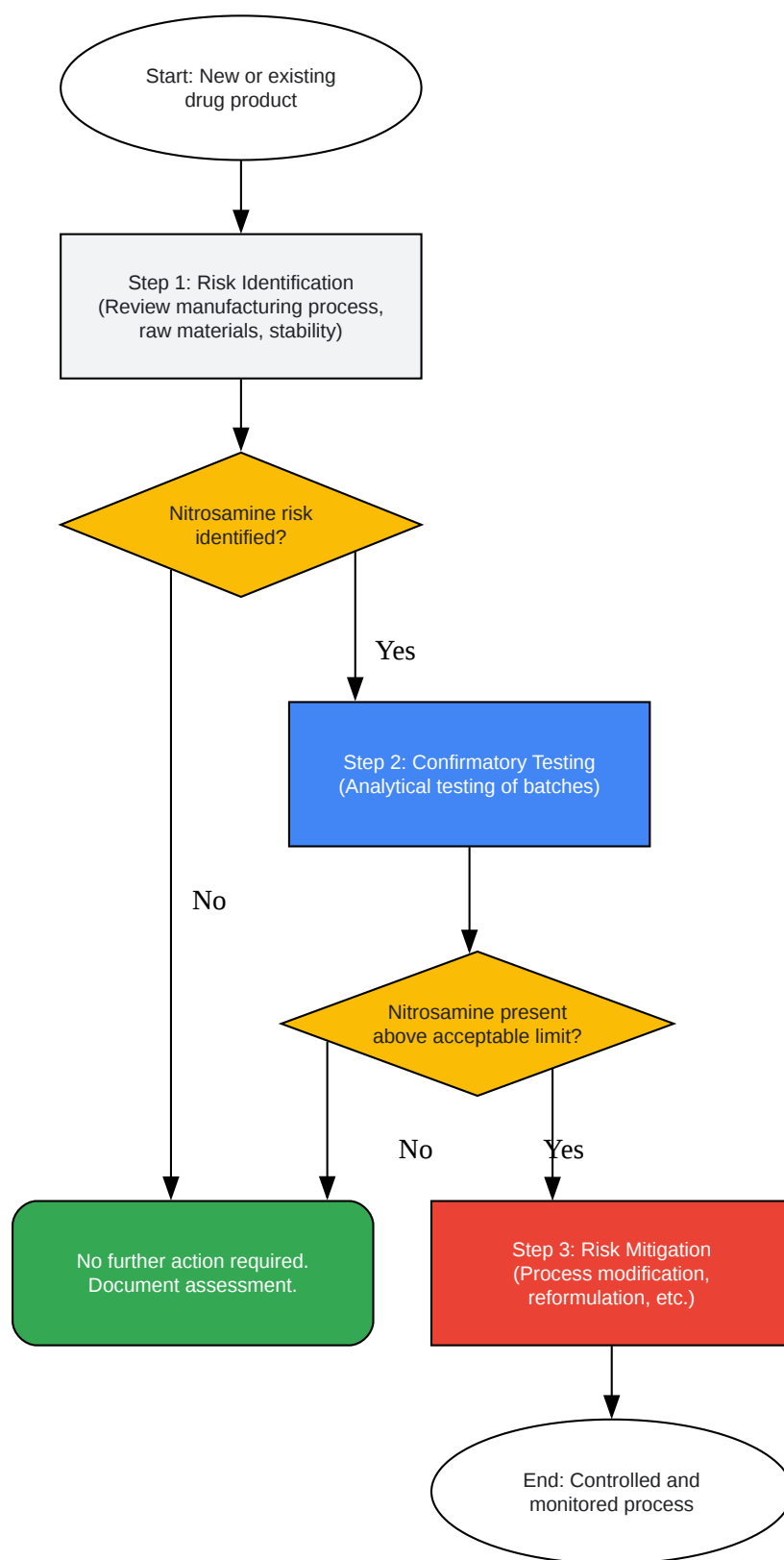
The formation of **N-nitroso-moxifloxacin** is a chemical process that requires the presence of a nitrosating agent and the secondary amine group of moxifloxacin.[1][4]



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Formation of **N-nitroso-moxifloxacin**

The risk assessment for nitrosamine impurities in pharmaceuticals follows a structured workflow.[27][28][29][30][31]



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General Nitrosamine Risk Assessment Workflow

Conclusion

The toxicological profile of **N-nitroso-moxifloxacin** is currently defined by its classification as a Category 4 nitrosamine impurity, indicating a potential carcinogenic risk that is considered to be of lower potency relative to other nitrosamines. This assessment is based on structure-activity relationships rather than specific experimental data on the compound itself. The primary genotoxic mechanism of N-nitroso compounds involves metabolic activation to DNA-reactive intermediates. The recommended approach for evaluating the mutagenic potential of **N-nitroso-moxifloxacin** is the Enhanced Ames Test. While the toxicological profile of the parent drug, moxifloxacin, is well-established, it is important to note that the concerns regarding **N-nitroso-moxifloxacin** are related to its potential genotoxicity as a nitrosamine, a property not associated with the parent drug. Further experimental studies on **N-nitroso-moxifloxacin** are necessary to definitively characterize its toxicological profile.

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References

- 1. N-Nitroso Moxifloxacin, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards [chemicea.com]
- 2. lcms.labrulez.com [lcms.labrulez.com]
- 3. N-nitroso Compounds: What You Need to Know About These Carcinogenic Chemicals - Amerigo Scientific [amerigoscientific.com]
- 4. N-Nitroso Moxifloxacin | Manasa Life Sciences [manasalifesciences.com]
- 5. N-Nitroso Moxifloxacin | C21H23FN4O5 | CID 169444896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. N-Nitroso Moxifloxacin | SynZeal [synzeal.com]
- 7. N-nitroso-moxifloxacin | C21H23FN4O5 | CID 170904038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. veeprho.com [veeprho.com]

- [9. ijppr.humanjournals.com](https://ijppr.humanjournals.com) [ijppr.humanjournals.com]
- [10. tga.gov.au](https://tga.gov.au) [tga.gov.au]
- [11. scribd.com](https://scribd.com) [scribd.com]
- [12. canada.ca](https://canada.ca) [canada.ca]
- [13. Mechanisms of action of N-nitroso compounds - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [14. tonylutz.net](https://tonylutz.net) [tonylutz.net]
- [15. researchgate.net](https://researchgate.net) [researchgate.net]
- [16. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [17. accessdata.fda.gov](https://accessdata.fda.gov) [accessdata.fda.gov]
- [18. Toxicity of Moxifloxacin_Chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [19. Moxifloxacin - Janusinfo.se](https://janusinfo.se) [janusinfo.se]
- [20. Moxifloxacin - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [21. Moxifloxacin - StatPearls - NCBI Bookshelf](https://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
- [22. scantox.com](https://scantox.com) [scantox.com]
- [23. Enhancing The Ames Test For N-nitrosamines: Key Findings From A Multi-sector Study | Lhasa Limited](https://lhasalimited.org) [lhasalimited.org]
- [24. OECD 471 Ames Test | Regulatory Genotoxicity Studies | Gentronix](https://gentronix.co.uk) [gentronix.co.uk]
- [25. moltox.com](https://moltox.com) [moltox.com]
- [26. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- [27. efpia.eu](https://efpia.eu) [efpia.eu]
- [28. A Four-Step Guide to Nitrosamine Risk Assessment and Mitigation - Zamann Pharma Support GmbH](https://zamann-pharma.com) [zamann-pharma.com]
- [29. Navigating Nitrosamine Impurities: In Silico Risk Assessment](https://lhasalimited.org) [lhasalimited.org]
- [30. Risk Assessment for Nitrosamine Impurities | SGS](https://sgs.com) [sgs.com]
- [31. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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